

Evolutionary Conservation of the Phoenixin-14 Sequence: A Technical Guide

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Compound of Interest

Compound Name: *Phoenixin-14*

Cat. No.: *B15136899*

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Introduction

Phoenixin-14 (PNX-14) is a recently identified peptide hormone with pleiotropic effects on reproduction, metabolism, and behavior. Its high degree of evolutionary conservation across a wide range of vertebrate species suggests a fundamental and conserved physiological role, making it a compelling target for therapeutic development. This technical guide provides an in-depth analysis of the evolutionary conservation of the PNX-14 amino acid sequence, detailed experimental protocols for its study, and a review of its primary signaling pathways.

Data Presentation: Evolutionary Conservation of Phoenixin-14

The amino acid sequence of **Phoenixin-14** is remarkably conserved across vertebrate species. The 14-amino acid peptide, with a C-terminal amidation essential for its biological activity, is identical in numerous mammals and shows high similarity in other vertebrates.

Species	Common Name	Phoenixin-14 Amino Acid Sequence
Homo sapiens	Human	DVQPPGLKVWSDPF-NH ₂
Mus musculus	Mouse	DVQPPGLKVWSDPF-NH ₂
Rattus norvegicus	Rat	DVQPPGLKVWSDPF-NH ₂
Bos taurus	Bovine (Cow)	DVQPPGLKVWSDPF-NH ₂
Sus scrofa	Pig	DVQPPGLKVWSDPF-NH ₂
Canis lupus familiaris	Dog	DVQPPGLKVWSDPF-NH ₂
Gallus gallus	Chicken	Highly Conserved
Danio rerio	Zebrafish	Highly Conserved

Table 1: Amino Acid Sequence of **Phoenixin-14** Across Various Vertebrate Species. The sequence is identical in all listed mammals[1][2][3][4]. High conservation is also reported in chicken and fish. The C-terminal "NH₂" indicates amidation.

Experimental Protocols

Analysis of Evolutionary Conservation

Objective: To compare the amino acid sequence of PNX-14 from different species to identify conserved regions.

Protocol using Clustal Omega:

- **Sequence Retrieval:** Obtain the PNX-14 amino acid sequences from various species of interest from protein sequence databases such as NCBI GenPept or UniProt.
- **Input Sequences:** Open the Clustal Omega web server or use a local installation. Paste the retrieved FASTA formatted sequences into the input window.
- **Set Parameters:** Select "Protein" as the sequence type. The default alignment parameters are generally suitable for closely related sequences like PNX-14.

- Run Alignment: Submit the job.
- Analyze Results: The output will display the aligned sequences, with conserved residues highlighted. An asterisk (*) indicates identical residues, a colon (:) indicates strongly similar residues, and a period (.) indicates weakly similar residues.

Objective: To visualize the evolutionary relationships between the PNX-14 sequences from different species.

Protocol using MEGA (Molecular Evolutionary Genetics Analysis) Software:

- Data Input: Open the MEGA software and import the aligned PNX-14 sequences in FASTA or MEGA format.
- Select Phylogenetic Analysis: From the "Phylogeny" menu, choose the desired method for tree construction (e.g., Neighbor-Joining, Maximum Likelihood).
- Set Parameters:
 - Substitution Model: Select an appropriate amino acid substitution model (e.g., Jones-Taylor-Thornton (JTT) model).
 - Test of Phylogeny: Choose the "Bootstrap method" and set the number of bootstrap replications (e.g., 1000) to assess the statistical support for the tree topology.
- Compute: Run the analysis.
- Visualize and Interpret Tree: The resulting phylogenetic tree will be displayed. The branch lengths represent the evolutionary distance, and the bootstrap values at the nodes indicate the confidence in the branching pattern.

Investigation of Phoenixin-14 Signaling Pathways

Objective: To determine if PNX-14 binding to its receptor, GPR173, leads to changes in intracellular cyclic adenosine monophosphate (cAMP) levels.

Protocol using cAMP-Glo™ Assay:

- Cell Culture and Treatment:
 - Plate cells expressing GPR173 in a 96-well plate and culture overnight.
 - Induce the cells by treating with different concentrations of PNX-14 for a specified time. Include appropriate controls (e.g., vehicle, forskolin as a positive control).
- Cell Lysis: Add cAMP-Glo™ Lysis Buffer to each well and incubate at room temperature to lyse the cells and release cAMP.
- cAMP Detection:
 - Add the cAMP Detection Solution, which contains Protein Kinase A (PKA), to each well.
 - Incubate at room temperature. During this step, cAMP binds to the regulatory subunit of PKA, activating the catalytic subunit.
- ATP Depletion: The activated PKA will hydrolyze ATP present in the detection solution.
- Luminescence Measurement:
 - Add Kinase-Glo® Reagent to the wells. This reagent measures the amount of remaining ATP.
 - Measure the luminescence using a luminometer. The light signal is inversely proportional to the cAMP concentration.

Objective: To assess the phosphorylation of cAMP response element-binding protein (CREB) at Serine 133, a downstream event of the cAMP/PKA pathway.

Protocol using Western Blotting:

- Cell Culture and Treatment:
 - Culture GPR173-expressing cells to near confluence.
 - Treat the cells with PNX-14 for various time points. Include a non-treated control.

- Protein Extraction:
 - Lyse the cells in a buffer containing protease and phosphatase inhibitors to preserve the phosphorylation state of proteins.
 - Determine the protein concentration of the lysates using a protein assay (e.g., BCA assay).
- SDS-PAGE and Protein Transfer:
 - Separate the protein lysates by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
 - Transfer the separated proteins to a polyvinylidene difluoride (PVDF) membrane.
- Immunoblotting:
 - Block the membrane with a suitable blocking buffer (e.g., 5% BSA in TBST) to prevent non-specific antibody binding.
 - Incubate the membrane with a primary antibody specific for phosphorylated CREB (p-CREB, Ser133).
 - Wash the membrane and then incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- Detection:
 - Add an enhanced chemiluminescence (ECL) substrate and visualize the protein bands using an imaging system.
 - To normalize the results, strip the membrane and re-probe with an antibody against total CREB.

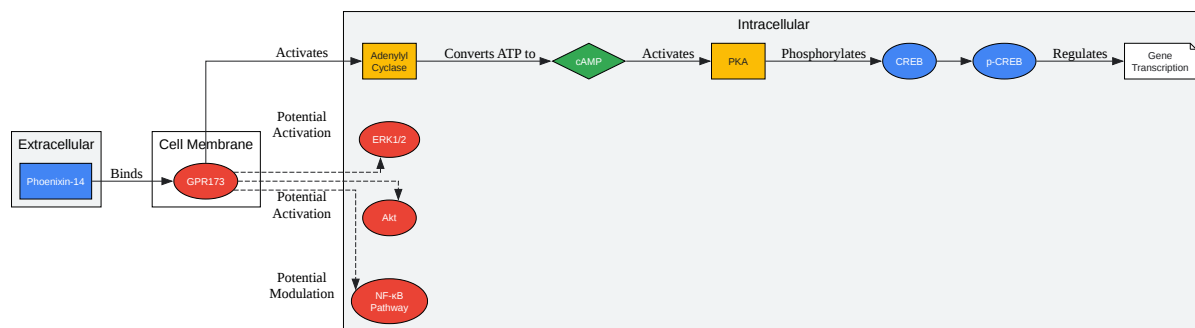
Objective: To confirm that the observed signaling events are mediated by the GPR173 receptor.

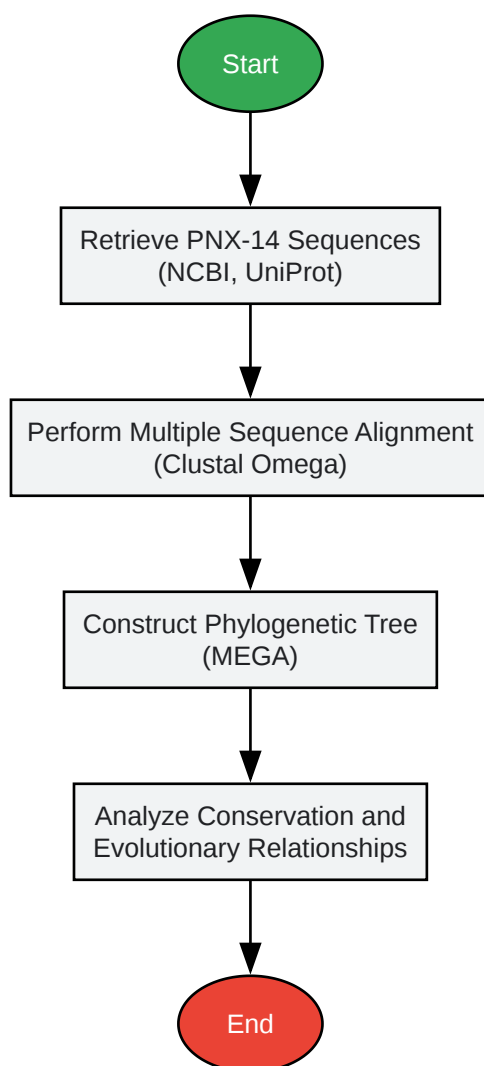
Protocol:

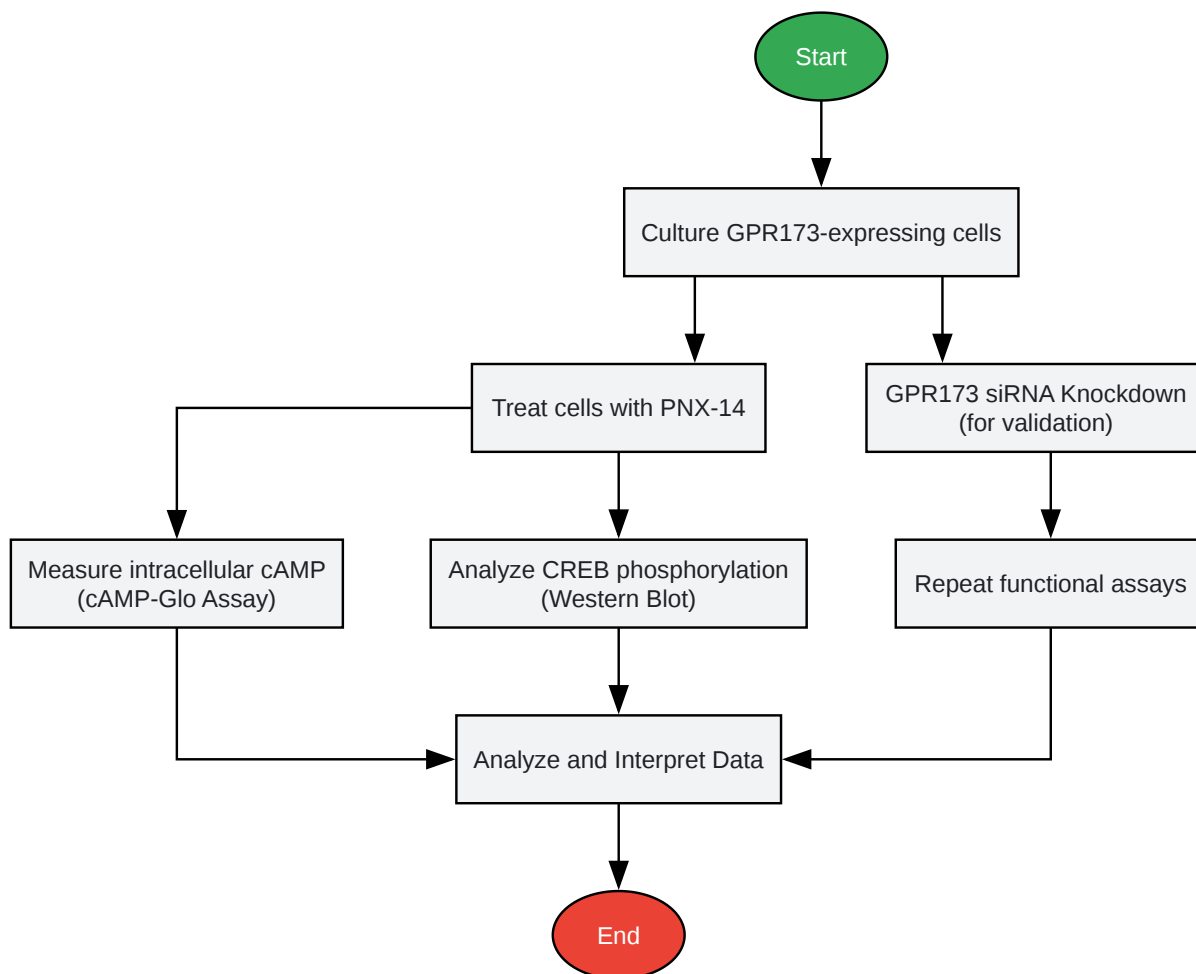
- siRNA Transfection:
 - Culture cells to an appropriate confluency for transfection.
 - Transfect the cells with siRNA specifically targeting GPR173 using a suitable transfection reagent. Include a non-targeting (scrambled) siRNA as a negative control.
- Incubation: Incubate the cells for 48-72 hours to allow for the knockdown of GPR173 expression.
- Verification of Knockdown:
 - Assess the efficiency of GPR173 knockdown at the mRNA level using quantitative real-time PCR (qRT-PCR) or at the protein level using Western blotting.
- Functional Assay:
 - Perform the desired functional assay (e.g., cAMP measurement, CREB phosphorylation) on the GPR173-knockdown cells and control cells following PNX-14 stimulation. A diminished or absent response in the knockdown cells would confirm the involvement of GPR173.

Mandatory Visualization

Signaling Pathways







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